

# Methacycline hydrochloride recovery rate validation 100.1%

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**Compound Focus:** Methacycline Hydrochloride

CAS No.: 3963-95-9

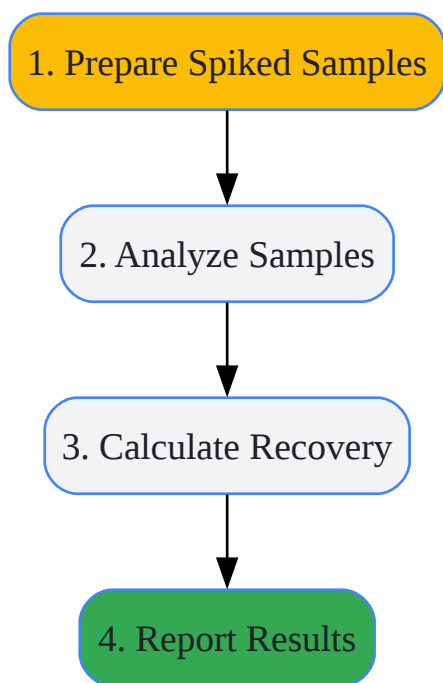
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## A Framework for Your Recovery Rate Validation

While direct data for Methacycline HCl is unavailable, the validation methodology for another drug, Dronedarone Hydrochloride, is thoroughly documented and follows ICH guidelines [1]. You can adapt this experimental protocol for Methacycline HCl.

The core process for a recovery study to validate an analytical method involves the following workflow:



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The detailed experimental protocol is as follows:

- **Objective:** To assess the accuracy of the analytical method by measuring the recovery of Methacycline HCl from a placebo mixture (simulating the final product formulation) at three different concentration levels [1].
- **Spiked Sample Preparation:** Known quantities of Methacycline HCl reference standard are added to the placebo to prepare samples at concentrations covering the range of the method, typically 50%, 100%, and 150% of the test concentration [1].
- **Analysis & Calculation:** The prepared samples are analyzed using the developed method (e.g., HPLC). The recovery percentage for each sample is calculated using the formula: **Recovery (%) = (Measured Concentration / Added Concentration) × 100** [1].
- **Acceptance Criteria:** The mean recovery across all levels should fall within an acceptable range, demonstrating the method's accuracy. The study on Dronedarone HCl reported a mean recovery between **99.2–100.5%**, which is a useful benchmark [1].

## Structuring Recovery Data for Comparison

When you obtain your experimental results for Methacycline HCl, you can present them in a clear, structured table for easy comparison with other methods or antibiotics. The table below is a template based on the data found for Dronedarone HCl [1].

**Table: Template for Reporting Accuracy and Recovery Data**

Spike Level (%)	Number of Samples (n)	Amount Added ( $\mu\text{g/mL}$ )	Amount Found (Mean $\mu\text{g/mL}$ )	Recovery (%)	Mean Recovery (%)	RSD (%)
50%	3	[Your Value]	[Your Value]	[Your Value]	[Your Value]	[Your Value]
100%	3	[Your Value]	[Your Value]	[Your Value]	[Your Value]	[Your Value]
150%	3	[Your Value]	[Your Value]	[Your Value]	[Your Value]	[Your Value]

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## References

1. Method Development and Validation of a Stability-Indicating ... [pmc.ncbi.nlm.nih.gov]

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